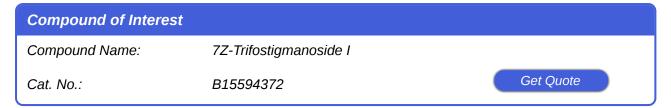


Physicochemical Characterization of Trifostigmanoside I: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trifostigmanoside I is a bioactive compound first identified in sweet potato (Ipomoea batatas). [1][2][3][4] This technical guide provides a comprehensive overview of its physicochemical properties based on available scientific literature. The document is intended to serve as a resource for researchers and professionals involved in natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

While extensive spectroscopic data has been published for Trifostigmanoside I, key physical properties such as melting point, specific optical rotation, and solubility have not been reported in the reviewed scientific literature.

General Properties

Property	Value	Source
Molecular Formula	C24H38O12	[1]
Purity (by HPLC)	98%	[5]

Spectroscopic Data



The structural elucidation of Trifostigmanoside I was primarily achieved through mass spectrometry and nuclear magnetic resonance spectroscopy.[1]

Table 1: High-Resolution FAB-MS Data[1]

lon	m/z (experimental)	Formula
[M+Na] ⁺	541.2261	C24H38NaO12
[M-H-Api]+	387	-
[M-H-Api-glc] ⁺	225	-

Table 2: ¹H and ¹³C NMR Spectroscopic Data (600 MHz, CD₃OD)[1][3]



Position	¹³ C Chemical Shift (δc)	¹H Chemical Shift (δH)
1	41.02	-
2	50.7	-
3	199.7	-
4	125.7	-
5	165.8	-
6	77.7	-
7	130.31	-
8	133.3	-
9	75.4	-
10	19.70	1.29 (3H, d, J = 6.4)
11	22.02	1.03 (3H, s)
12	23.32	1.04 (3H, s)
13	18.13	1.89 (3H, s)
1'	101.3	-
2'	77.2	-
3'	75.4	-
4'	64.7	-
5'	73.4	-
6'	61.3	-
1"	109.3	-
2"	76.5	-
3"	79.2	-
4"	59.6	-



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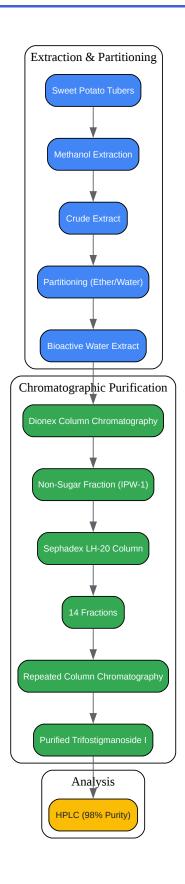
Experimental Protocols Bioactivity-Guided Isolation and Purification

Trifostigmanoside I was isolated from the tubers of sweet potato (Ipomoea batatas) using a bioactivity-guided approach.[1][2]

- Extraction: Powdered sweet potato tubers were extracted with 100% methanol. The resulting extract was filtered, concentrated under vacuum, and freeze-dried.
- Fractionation: The dry extract was partitioned between ether and water. The aqueous extract, showing the desired bioactivity, was selected for further separation.
- Column Chromatography I (Dionex Column): The water extract was loaded onto a Dionex column to separate the non-sugar fraction (IPW-1) from the sugar fraction (IPW-2).
- Column Chromatography II (Sephadex LH-20): The bioactive IPW-1 fraction was subjected to chromatography on a Sephadex LH-20 open column using a gradient mobile phase of 10– 100% methanol to yield 14 fractions.
- Final Purification: Through repeated column chromatography and bioactivity assays of the collected fractions, Trifostigmanoside I was isolated and purified. The purity was confirmed to be 98% by HPLC.[5]

Mandatory Visualizations





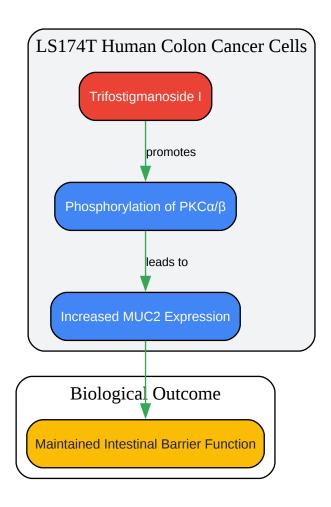
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Caption: Bioactivity-guided isolation workflow for Trifostigmanoside I.



Signaling Pathway in Intestinal Barrier Function

Trifostigmanoside I has been shown to play a role in maintaining intestinal barrier function by inducing the expression of Mucin 2 (MUC2) and protecting tight junctions.[2][4] This effect is mediated through the activation of the Protein Kinase C (PKC) α/β signaling pathway.[2][4]



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Caption: Signaling pathway of Trifostigmanoside I in promoting MUC2 expression.

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